

An In-depth Technical Guide to S-Isopropylisothiourea Hydrobromide

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Compound of Interest

Compound Name: *S-Isopropylisothiourea hydrobromide*

Cat. No.: B1662935

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S-Isopropylisothiourea hydrobromide is a chemical compound recognized for its potent inhibitory effects on nitric oxide synthases (NOS). This technical guide provides a comprehensive overview of its chemical characteristics, biological activity, and relevant experimental methodologies, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

S-Isopropylisothiourea hydrobromide is a white crystalline solid.^{[1][2]} A summary of its key chemical and physical properties is presented below.

Property	Value	References
Synonyms	S-isopropyl ITU, IPTU, 5-ISOPROPYLTHIURONIUM BROMIDE	[1][3][4]
Molecular Formula	C ₄ H ₁₀ N ₂ S • HBr or C ₄ H ₁₁ BrN ₂ S	[1][3]
Molecular Weight	199.11 g/mol	[1][3][5][6]
CAS Number	4269-97-0	[1][2][3][5][6][7][8]
Melting Point	82-86°C	[1][7]
Appearance	White crystalline powder	[1][2]
Purity	≥98%	[3][5][6][7]
Solubility	DMF: >50 mg/ml, DMSO: >20 mg/ml, Ethanol: >100 mg/ml, PBS (pH 7.2): >30 mg/ml	[3]
Storage	-20°C	[3][6]
Stability	≥ 1 year at -20°C	[3][6]
SMILES	<chem>N/C(SC(C)C)=N/[H].Br</chem>	[3]
InChI	InChI=1S/C ₄ H ₁₀ N ₂ S.BrH/c1-3(2)7-4(5)6;/h3H,1-2H3,(H3,5,6);1H	[3][6]
InChI Key	SLGVZEOMLCTKRK-UHFFFAOYSA-N	[1][3][6]

Biological Activity: Inhibition of Nitric Oxide Synthases

S-Isopropylisothioureahydrobromide is a potent inhibitor of nitric oxide synthase (NOS) isoforms in vitro.[2][3][5] However, its efficacy in vivo may be limited due to poor cellular penetration.[3][5] The inhibitory constants (K_i) for human NOS isoforms are detailed below.

Target Enzyme	K _i (nM)	Reference
Inducible NOS (iNOS)	9.8	[3]
Endothelial NOS (eNOS)	22	[3]
Neuronal NOS (nNOS)	37	[3]

Experimental Protocols

1. General Synthesis of S-Alkylisothiurea Hydrobromides

While a specific detailed protocol for **S-Isopropylisothiurea hydrobromide** is not provided in the search results, a general synthetic route can be inferred from common organic chemistry principles and the identified precursors, 2-bromopropane and cyanamide.[7]

- **Reaction:** The synthesis typically involves the reaction of a thiol, in this case, 2-propanethiol, with cyanamide in the presence of a hydrohalic acid (HBr). An alternative is the S-alkylation of thiourea with an alkyl halide, such as 2-bromopropane.
- **Step 1: Reaction Setup:** Thiourea is dissolved in a suitable solvent, such as ethanol or isopropanol.
- **Step 2: Alkylation:** 2-Bromopropane is added to the solution, and the mixture is refluxed for several hours.
- **Step 3: Crystallization and Purification:** Upon cooling, the **S-Isopropylisothiurea hydrobromide** product crystallizes out of the solution. The crude product can be collected by filtration and purified by recrystallization from a suitable solvent like ethanol or isopropanol to achieve high purity.[9]

2. Purity Analysis by High-Performance Liquid Chromatography (HPLC)

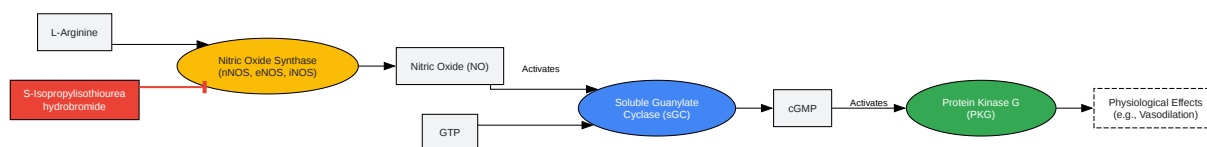
The purity of **S-Isopropylisothiurea hydrobromide** is typically determined to be ≥98%.[3][5][6][7] A general HPLC method for purity assessment is as follows:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.

- Column: A C18 reverse-phase column is commonly used.
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength determined by the chromophore of the molecule.
- Procedure: A standard solution of **S-Isopropylisothiourea hydrobromide** of known concentration is prepared and injected into the HPLC system to determine its retention time. The sample to be analyzed is then injected, and the peak area of the compound is compared to the total peak area of all components in the chromatogram to calculate the purity.

Visualizations

Below are diagrams illustrating the biological context and experimental workflow related to **S-Isopropylisothiourea hydrobromide**.



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*Nitric Oxide signaling pathway and the inhibitory action of **S-Isopropylisothiourea hydrobromide**.*



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General experimental workflow for evaluating NOS inhibition.

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